

Citalopram hydrobromide assay comparison

HPLC versus spectrophotometric methods

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Compound Focus: Citalopram Hydrobromide

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Method Comparison at a Glance

The table below summarizes the key performance parameters for the HPLC and UV Spectrophotometric methods as reported in the literature.

Parameter	HPLC Method [1]	UV Spectrophotometric Method [1]	Advanced LC-MS/MS Method [2]
Analytical Principle	Separation by reverse-phase chromatography	UV light absorption at a specific wavelength	Separation plus mass-to-charge ratio detection
Linearity Range	10.00 - 70.00 µg/mL [1]	2.50 - 17.50 µg/mL [1]	1.0 - 230 ng/mL (for multiple antidepressants) [2]
Detection Wavelength	UV (specific wavelength not stated)	239 nm [1]	Mass spectrometry (MRM mode) [2]
Precision (RSD)	< 1.5% (inter and intra-day) [1]	< 1.5% (inter and intra-day) [1]	% CV ≤ 20% for all analytes [2]
Accuracy (% Recovery)	100.70 - 101.35% [1]	98.48 - 98.65% [1]	Correlates with known therapeutic ranges [2]

Parameter	HPLC Method [1]	UV Spectrophotometric Method [1]	Advanced LC-MS/MS Method [2]
Limit of Detection (LOD)	Information not available in search results	Information not available in search results	Applicable to sub-therapeutic levels (ng/mL) [2]
Key Advantage	High accuracy and precision; robust for quality control.	Simplicity, speed, and cost-effectiveness.	Ultra-high sensitivity and specificity; capable of multi-analyte panels [2].

Experimental Protocols

Here are the detailed methodologies for the key experiments cited in the comparison table.

Detailed HPLC Protocol [1]

- **Column:** Reversed-phase ACE C18 column.
- **Mobile Phase:** A mixture of 0.30% triethylamine solution and acetonitrile in a **55:45 (v/v)** ratio. The pH of this mixture is adjusted to **6.6** using 10% ortho-phosphoric acid.
- **Flow Rate:** **1.0 mL/min.**
- **Temperature:** The column oven is maintained at **25°C.**
- **Sample Preparation:** Standards and tablet samples are prepared within the linearity range of 10.00-70.00 µg/mL.
- **Validation:** The method was validated for linearity, precision, accuracy, and specificity according to International Conference on Harmonization (ICH) guidelines.

Detailed UV Spectrophotometry Protocol [1]

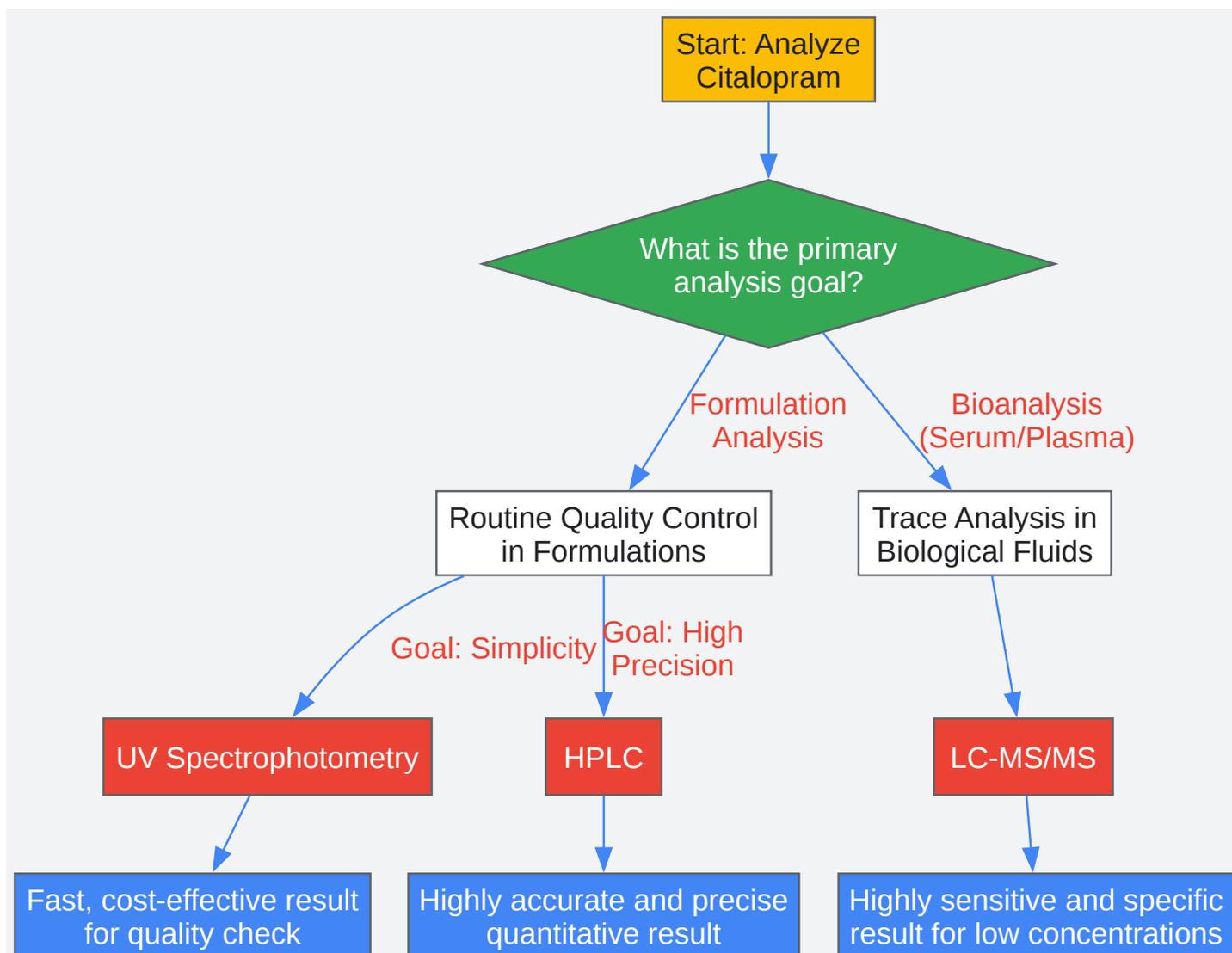
- **Wavelength:** Analysis is performed at **239 nm.**
- **Sample Preparation:** Standard and tablet sample solutions are prepared to fall within the concentration range of 2.50-17.50 µg/mL.
- **Validation:** The method was validated for the same parameters as the HPLC method, showing high precision and acceptable accuracy.

Advanced LC-MS/MS Protocol [2]

- **Sample Volume:** Uses only **20 µL of human serum**.
- **Sample Preparation:** An automated, simple protein precipitation step is performed using a robotic liquid handler.
- **Chromatography:** Utilizes liquid chromatography for initial separation.
- **Detection:** A triple quadrupole mass spectrometer operating in **Multiple Reaction Monitoring (MRM)** mode provides ultimate specificity and sensitivity for detecting citalopram and other antidepressants at nanogram-per-milliliter levels.

Workflow and Decision Pathway

To help visualize the process of selecting and applying these methods, the following diagram outlines a general analytical workflow and decision logic.



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Recommendations for Researchers

- **For Routine Quality Control:** The **HPLC method** is the most suitable for the analysis of tablet formulations due to its superior accuracy, precision, and robustness, despite requiring more sophisticated instrumentation [1].
- **For Rapid, Cost-Effective Analysis:** The **UV Spectrophotometric method** is an excellent choice when high throughput and low cost are priorities, and when the sample is a simple formulation without interfering compounds [1] [3].

- **For Advanced Clinical & Research Applications: LC-MS/MS** is the unequivocal choice for quantifying citalopram in biological fluids like serum or plasma, due to its unparalleled sensitivity and specificity at low concentrations, and its ability to run multi-analyte panels simultaneously [2].

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References

1. Development and validation of column high-performance ... [pubmed.ncbi.nlm.nih.gov]
2. An in-depth analysis of four classes of antidepressants ... [pmc.ncbi.nlm.nih.gov]
3. [PDF] Spectrophotometric determination of citalopram ... [semanticscholar.org]

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